

meconic acid and chelidonic acid structural comparison

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Compound Focus: Meconic acid

CAS No.: 497-59-6

Cat. No.: S583550

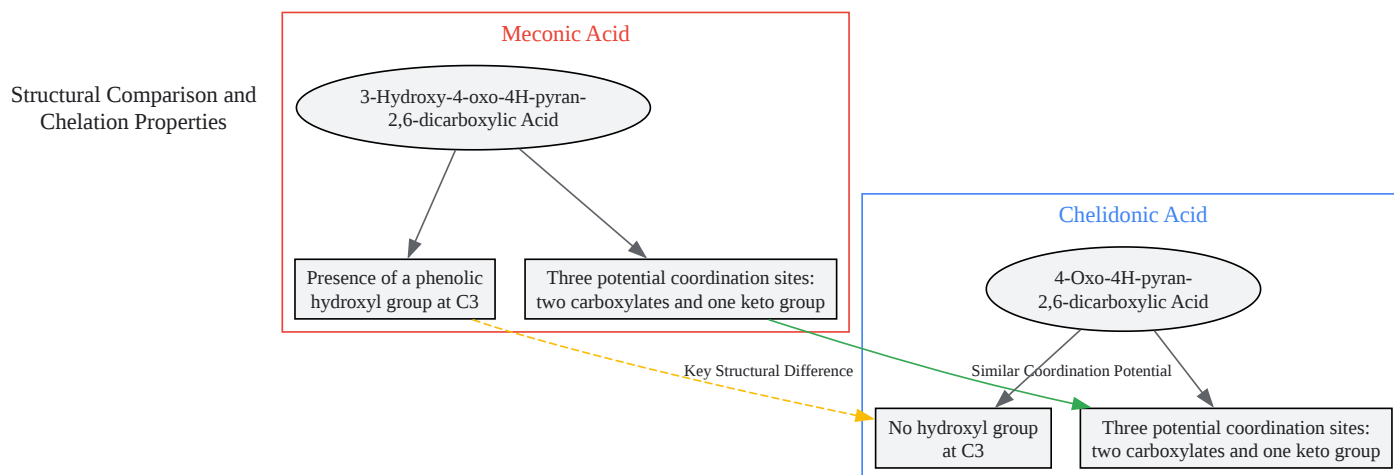
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Chemical Structure and Basic Properties

The core distinction lies in the substitution pattern on the γ -pyrone ring, which dictates their chemical behavior.

Property	Meconic Acid	Chelidonic Acid
IUPAC Name	3-Hydroxy-4-oxo-4 <i>H</i> -pyran-2,6-dicarboxylic acid [1]	4-Oxo-4 <i>H</i> -pyran-2,6-dicarboxylic acid [2]
Molecular Formula	C ₇ H ₄ O ₇ [1] [3]	C ₇ H ₄ O ₆ [2]
Core Structure	γ -pyrone ring [1]	γ -pyrone ring [4]
Substituents	2-carboxylic acid, 6-carboxylic acid, 3-hydroxy group [1]	2-carboxylic acid, 6-carboxylic acid [4]
Molecular Mass	200.102 g/mol [1]	184.103 g/mol [2]
Melting Point	Information not available in search results	257 °C (decomposes) [2]

The following diagram summarizes the key structural differences and their implications for metal chelation.



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Physicochemical and Biological Activity Comparison

The structural differences lead to variations in their dissociation constants, metal-binding behavior, and observed biological effects.

Parameter	Meconic Acid	Chelidonic Acid
pKa Values	Dedicated values not available in search results (study exists [5] [6])	Dedicated values not available in search results (study exists [5] [6])
Fe³⁺ Complexation	Information not available in search results	Yes ; forms 1:3 (ligand:metal) complex at physiological pH [7]

Parameter	Meconic Acid	Chelidonic Acid
Reported Neuroprotective Effect	Yes; protects cerebellar neurons in glutamate toxicity and oxygen-glucose deprivation models [7]	Information not available in search results
Reported Anti-inflammatory Effect	Information not available in search results	Yes; has a pronounced anti-inflammatory effect [7]
Antioxidant Activity	Yes; demonstrated high calculated and experimental antioxidant potential [7]	Yes; possesses antioxidant properties [4]

Experimental Protocols for Key Assays

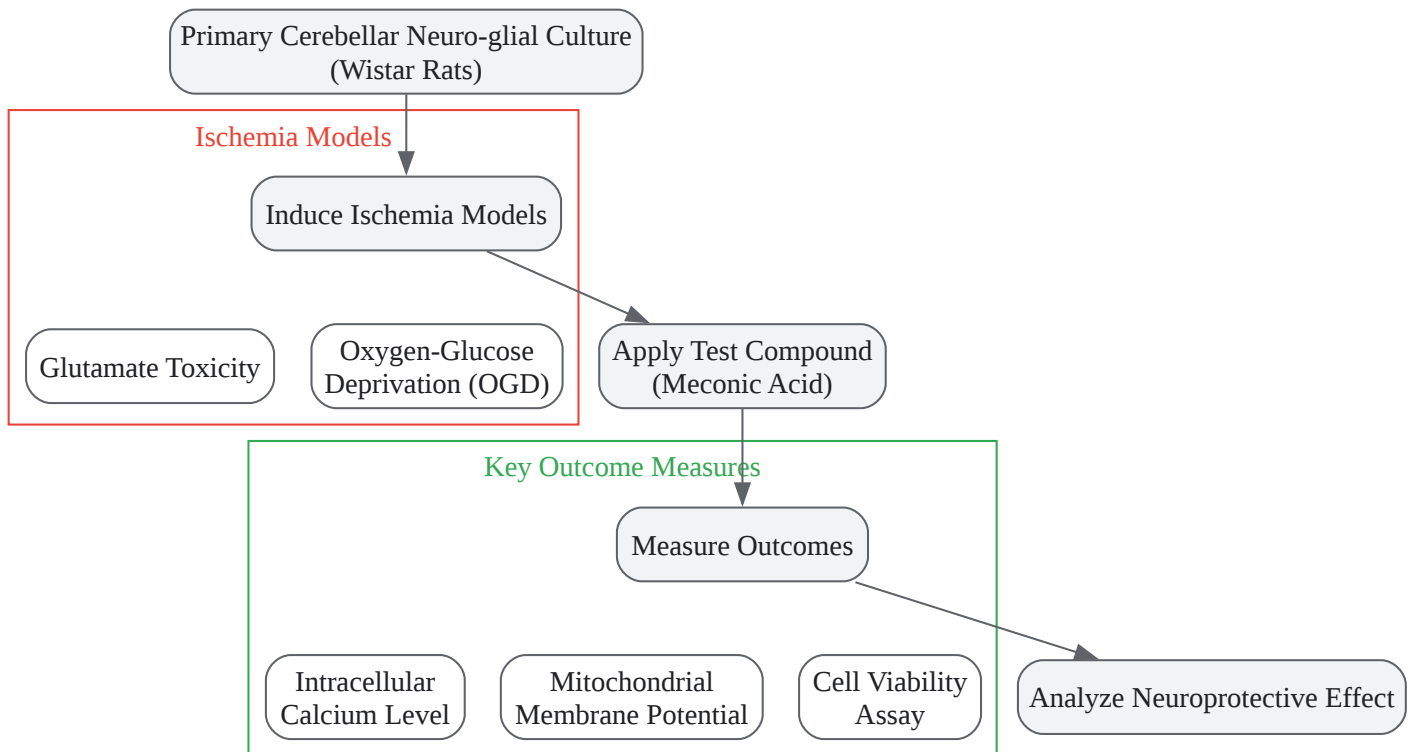
For researchers aiming to replicate or build upon these findings, here are summaries of key experimental methodologies.

Protocol for Neuroprotective Activity (In Vitro)

This protocol is based on experiments demonstrating the neuroprotective effect of **meconic acid** [7].

- **Primary Cell Culture Preparation:** Obtain a primary neuro-glial culture from the cerebellum of 7-8-day-old Wistar rats via mechanical dissociation.
- **Ischemia Model Induction:**
 - **Glutamate Toxicity Model:** Expose the cultured cerebellar neurons to glutamate to induce excitotoxic stress.
 - **Oxygen-Glucose Deprivation (OGD) Model:** Place the culture in a deoxygenated, glucose-free medium to simulate ischemic conditions.
- **Treatment:** Apply **meconic acid** to the culture medium during or after the induction of ischemia.
- **Outcome Measurement:**
 - **Calcium Imaging:** Measure the level of intracellular calcium using fluorescent calcium indicators (e.g., Fura-2).
 - **Mitochondrial Membrane Potential:** Use fluorescent dyes (e.g., JC-1 or TMRM) to assess the restoration of the mitochondrial membrane potential.
 - **Cell Viability:** Perform a viability assay (e.g., MTT or Live/Dead assay) to quantify the percentage of living cells after OGD.

The experimental workflow for this protocol is as follows:



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Protocol for Metal Chelation Study

This method describes how the chelation of Fe^{3+} by **meconic acid** was characterized [7], a method also applicable to chelidonic acid.

- **Solution Preparation:** Prepare aqueous solutions of **meconic acid** and an iron salt (e.g., FeCl_3).
- **Job's Method (Method of Continuous Variation):**
 - Prepare a series of solutions where the total molar concentration of **meconic acid** and Fe^{3+} is kept constant, but their mole fractions are varied (from 0 to 1).
 - Use a technique like UV-Vis spectroscopy or spectrophotometry to monitor a property that changes upon complex formation (e.g., absorbance at a specific wavelength) for each solution.

- **Data Analysis:** Plot the measured property against the mole fraction of **meconic acid**. The mole fraction at the maximum of the plot indicates the stoichiometric ratio (e.g., 1:3) of the formed complex in solution.

Key Insights for Research and Development

- **Coordination Chemistry:** Both acids are excellent ligands for synthesizing metal complexes. Their multiple binding sites allow for the creation of diverse coordination polymers and complexes, as seen with chelidonic acid and Zn^{2+} or Co^{2+} [5] [4]. The specific structure of the resulting complex (e.g., linkage isomers) can depend on the metal ion and synthesis conditions [5].
- **Theoretical Modeling:** Density Functional Theory (DFT) calculations, particularly at the B3LYP level with large basis sets (e.g., aug-cc-pVXZ), are highly effective for predicting and verifying the molecular structure, aromaticity, and hydrogen-bonding patterns of these molecules, as demonstrated for chelidonic acid [4]. This is invaluable for rational drug design.
- **Synergistic Effects:** Research into related γ -pyrone acids shows potential for synergistic effects in metal complexes. For example, a lithium complex of comenic acid (a structural analog) showed enhanced neuroprotective and antioxidant effects compared to the ligand or metal ion alone [8], suggesting a promising avenue for developing meconic or chelidonic acid-based metal-drugs.

Knowledge Gaps and Future Research Directions

While the existing data is promising, several knowledge gaps need to be addressed:

- **Direct Comparative Studies:** A side-by-side comparison of the neuroprotective, antioxidant, and anti-inflammatory efficacy of both acids under identical experimental conditions is lacking.
- **Detailed Pharmacokinetics:** Absorption, distribution, metabolism, and excretion (ADME) profiles for both compounds are not well-defined.
- **In Vivo Validation:** The compelling *in vitro* neuroprotective data for **meconic acid** requires validation in animal models of stroke or neurodegenerative diseases [7].

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